

Application Notes and Protocols for Enhancing Protein Crystallization with Hydrotropes

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Compound of Interest

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Introduction to Hydrotropes in Protein Crystallization

Protein crystallization is a critical yet often challenging step in structural biology and drug development. Achieving well-ordered crystals suitable for X-ray diffraction is frequently hampered by protein aggregation, low solubility, and unfavorable intermolecular interactions. Hydrotropes, a class of amphiphilic small molecules, offer a powerful tool to overcome these hurdles.

Unlike traditional surfactants, which have long hydrophobic tails and form micelles, hydrotropes possess a smaller hydrophobic part. This structural difference means they do not typically self-aggregate into micelles in aqueous solutions but rather work through a non-micellar solubilization mechanism.^{[1][2]} They are thought to function by disrupting the ordered structure of water around protein molecules, thereby increasing the solubility of nonpolar regions, and by forming transient, dynamic clusters around hydrophobic patches on the protein surface to

prevent aggregation.[2][3] Some hydrotropes, like Adenosine Triphosphate (ATP), have been shown to prevent the formation of and even dissolve pre-formed protein aggregates at physiological concentrations.[2][4] This can guide the protein solution into a more favorable state for nucleation and crystal growth.

Commonly used hydrotropes in various applications include urea, sodium salicylate, niacinamide (nicotinamide), and the biological hydrotrope ATP.[4][5][6][7] These compounds are generally small, water-soluble, and can be easily incorporated into standard crystallization screening protocols.

Application Note 1: Adenosine Triphosphate (ATP) as a Biological Hydrotrope for Enhanced Protein Crystallization

Introduction

Adenosine triphosphate (ATP) is well-known as the primary energy currency of the cell. However, recent studies have revealed a novel function of ATP as a biological hydrotrope.[3][4] At the high millimolar concentrations found within cells, ATP can significantly enhance the solubility of proteins and prevent their aggregation.[1][4] This property can be harnessed to improve the outcome of in vitro protein crystallization experiments, particularly for proteins prone to aggregation or having large hydrophobic surface areas.

Mechanism of Action

ATP's hydrotropic activity is attributed to its amphiphilic nature, possessing a hydrophobic adenine ring and a hydrophilic polyphosphate tail.[2][8] It is proposed that the adenine moiety interacts with hydrophobic regions of proteins, while the charged phosphate groups maintain solubility in the aqueous environment. This interaction is thought to be dynamic, preventing the stable protein-protein contacts that lead to amorphous aggregation and instead promoting the ordered interactions necessary for crystallization.[8]

Data Presentation

The following table summarizes the observed effects of ATP on protein solubility and aggregation, as reported in the literature.

Protein/Molecule	ATP Concentration	Observed Effect	Reference
Fluorescein diacetate (FDA)	10 mM	Significant increase in solubility	[2]
FUS protein (liquid drops)	10 mM	Dissolution of liquid drops	[2]
Various proteins (general)	5 - 10 mM	Prevention and dissolution of protein aggregates	[4]
α -crystallin	2.4 mM (intralenticular)	Acts as an endogenous hydrotrope to prevent aggregation	[1]

Experimental Protocol 1: Screening for Optimal ATP Concentration in Protein Crystallization using Vapor Diffusion

This protocol describes a method to screen for the optimal concentration of ATP as a hydrotropic additive in a vapor diffusion sitting-drop crystallization experiment.

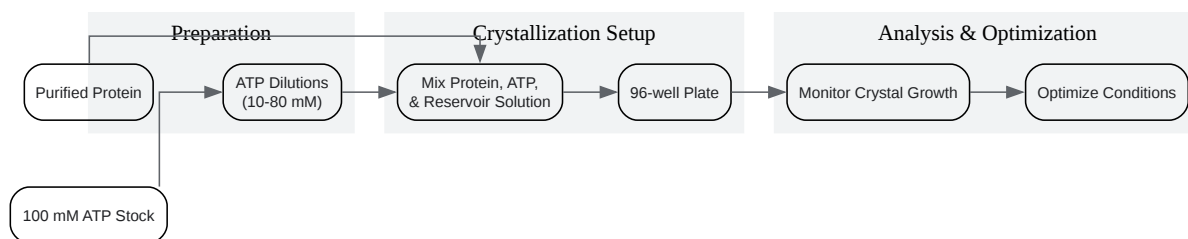
Materials:

- Purified protein solution (e.g., 10 mg/mL in a suitable buffer)
- Crystallization screen solutions
- ATP stock solution (100 mM, pH 7.0, neutralized with NaOH)
- Deionized water
- Crystallization plates (e.g., 96-well sitting drop)
- Pipettes and tips

Procedure:

- Prepare a series of ATP dilutions: From the 100 mM ATP stock solution, prepare a series of dilutions in deionized water to final concentrations of 80 mM, 60 mM, 40 mM, 20 mM, and 10 mM.
- Set up crystallization drops:
 - For each condition in your crystallization screen, set up a row of drops with varying ATP concentrations.
 - In each well of the crystallization plate, add the reservoir solution from the crystallization screen.
 - On the sitting drop post, mix the following in the order listed:
 - 1 μ L of protein solution
 - 0.5 μ L of the respective ATP dilution (or deionized water for the control)
 - 1.5 μ L of the reservoir solution
 - This will result in final ATP concentrations in the drop of approximately 20 mM, 15 mM, 10 mM, 5 mM, 2.5 mM, and 0 mM (control).
- Seal and Incubate: Seal the crystallization plate and incubate at the desired temperature.
- Monitor Crystal Growth: Regularly monitor the drops for crystal growth, paying attention to differences in the number of crystals, crystal size, and morphology, as well as the amount of precipitate in the drops containing ATP compared to the control.
- Optimization: If promising conditions are identified, further optimization can be performed by narrowing the range of ATP concentrations and varying the protein-to-reservoir solution ratio.

Visualization



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Workflow for screening ATP as a hydrotropic additive.

Application Note 2: Traditional Hydrotropes (Urea and Niacinamide) as Tools to Improve Crystal Quality

Introduction

Small, water-soluble organic molecules like urea and niacinamide (a form of vitamin B3) are known hydrotropes that can influence protein solubility and crystallization.[5][6][7] While high concentrations of urea are known to be denaturing, lower concentrations can act as mild solubilizing agents that can help to prevent non-specific aggregation and promote the formation of more ordered crystal lattices. Niacinamide, being an amphiphilic molecule, can also favorably alter the solution properties to encourage crystallization.

Mechanism of Action

Low concentrations of urea are thought to weaken hydrophobic interactions and disrupt the formation of disordered protein aggregates, thereby increasing the population of monomeric protein available for crystallization. Niacinamide can interact with both the protein and the solvent, potentially shielding hydrophobic patches and mediating crystal contacts. The inclusion of these hydrotropes in crystallization screens can expand the range of conditions that yield crystals and can also be used to optimize initial crystal hits.

Data Presentation

The following table outlines the potential effects of urea and niacinamide as additives in protein crystallization.

Hydrotrope	Typical Concentration Range	Potential Effects	Reference
Urea	0.1 - 1.0 M	Reduces precipitation, can improve crystal morphology, may be required for crystallization of some proteins	[7] [9]
Niacinamide	10 - 100 mM	Can promote nucleation, lead to the formation of new crystal forms	[5] [6]

Experimental Protocol 2: Incorporation of Urea or Niacinamide into Crystallization Screens

This protocol provides a method for incorporating urea or niacinamide into initial crystallization screens or for optimizing existing crystallization conditions.

Materials:

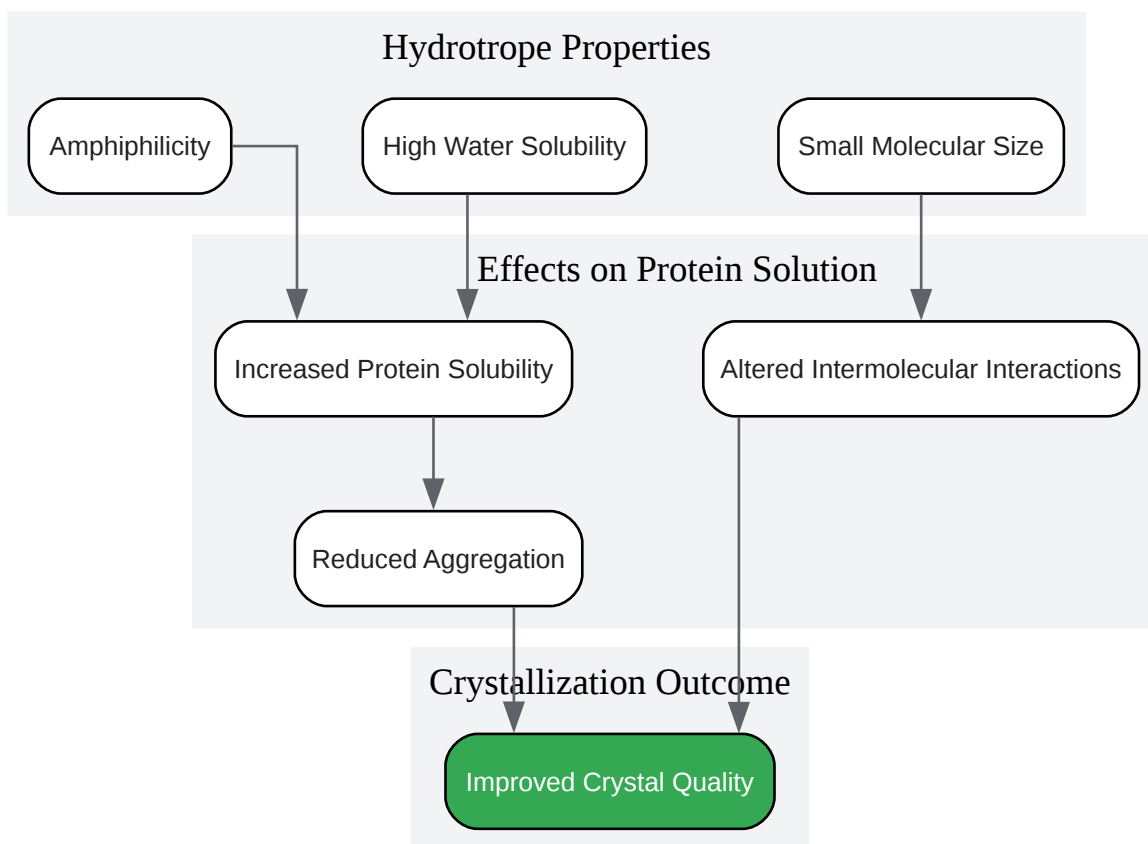
- Purified protein solution
- Crystallization screen solutions
- Urea stock solution (e.g., 8 M)
- Niacinamide stock solution (e.g., 1 M)
- Deionized water

- Crystallization plates
- Pipettes and tips

Procedure:

- Prepare Additive-Supplemented Reservoir Solutions:
 - For each condition in your crystallization screen, prepare a set of reservoir solutions supplemented with the hydrotrope.
 - For example, to screen urea at 0.2 M, 0.5 M, and 1.0 M, add the appropriate volume of the 8 M urea stock solution to the reservoir solution of your crystallization screen. Adjust the total volume with deionized water if necessary.
 - Similarly, prepare reservoir solutions with final niacinamide concentrations of, for example, 20 mM, 50 mM, and 100 mM.
- Set up Crystallization Drops (Vapor Diffusion):
 - Pipette the hydrotrope-supplemented reservoir solutions into the wells of a crystallization plate.
 - On the sitting drop post, mix your protein solution with the corresponding supplemented reservoir solution, typically in a 1:1 ratio.
- Seal and Incubate: Seal the plate and incubate at the desired temperature.
- Monitor and Compare: Observe the drops over time and compare the results to a control plate set up without the hydrotropes. Look for new crystal hits, improvements in crystal size or quality, or a reduction in amorphous precipitate.

Visualization



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Logical relationship of hydrotrope properties influencing crystallization.

General Protocol for Hydrotrope Screening

This generalized workflow can be adapted to screen a variety of potential hydrotropes for their ability to enhance the crystallization of a target protein.

1. Hydrotrope Selection and Stock Preparation:

- Select a panel of hydrotropes to screen (e.g., ATP, urea, niacinamide, sodium salicylate, sodium benzoate).
- Prepare concentrated, pH-neutral stock solutions of each hydrotrope in deionized water.

2. Initial Screening:

- Utilize a sparse matrix crystallization screen.
- For a subset of promising conditions from the initial screen, or for the entire screen, set up parallel experiments with and without the addition of a fixed, moderate concentration of each hydrotrope to the crystallization drop.

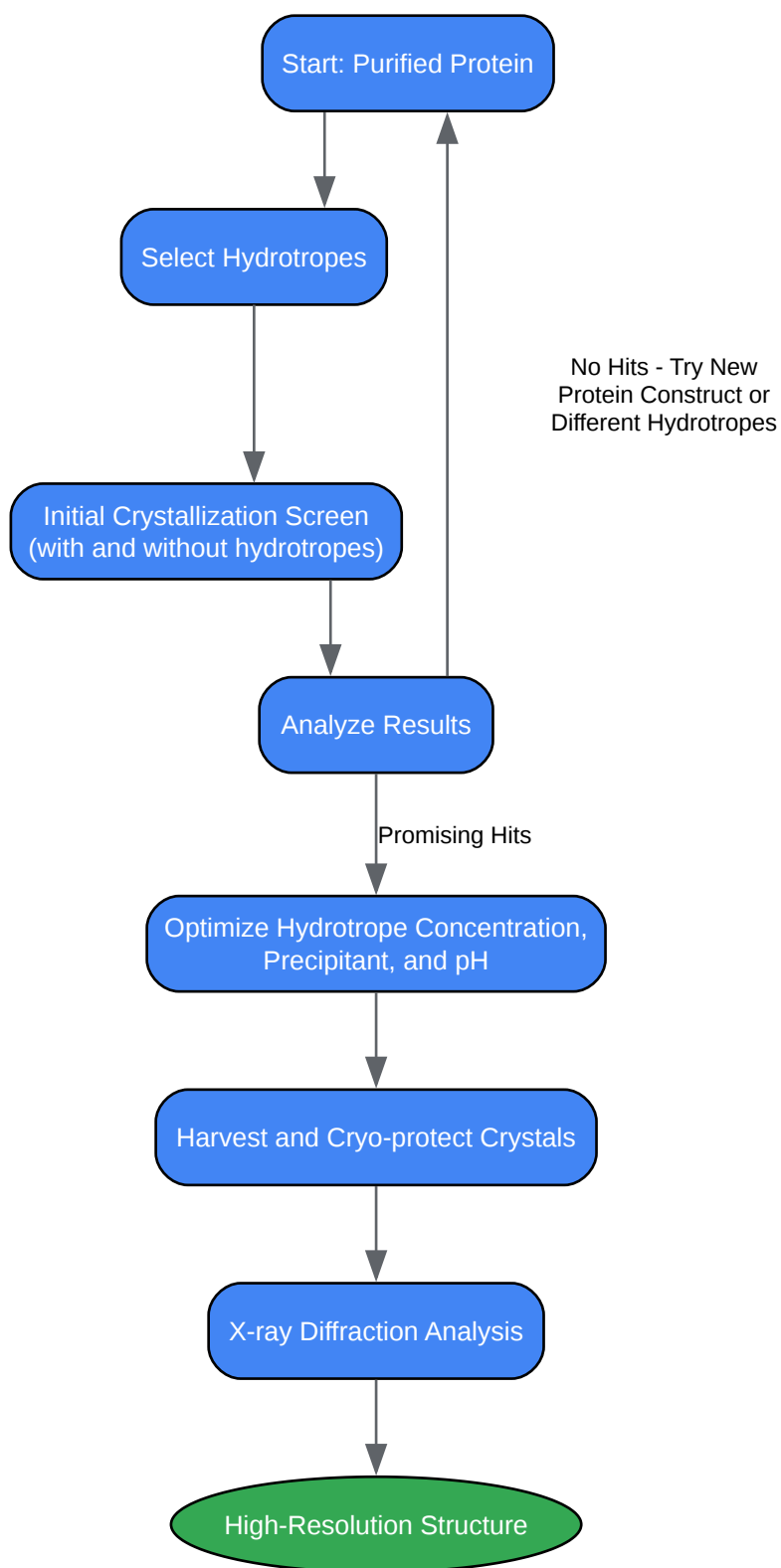
3. Hit Identification and Optimization:

- Identify any conditions where the addition of a hydrotrope resulted in new crystals, improved crystal morphology, or reduced precipitation.
- For these "hits," perform optimization screens by varying the concentration of the effective hydrotrope, the precipitant concentration, and the pH.

4. Crystal Harvesting and Diffraction Testing:

- Carefully harvest the best-looking crystals from the optimized conditions.
- Cryo-protect the crystals if necessary, ensuring the cryoprotectant is compatible with the hydrotrope-containing mother liquor.
- Test the diffraction quality of the crystals using X-ray crystallography.

Visualization



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